

Application Note and Protocol: JNJ-10397049

Solubility in DMSO and Ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-10397049

Cat. No.: B1672992

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

JNJ-10397049 is a potent and selective orexin 2 receptor (OX₂R) antagonist with a pK_i of 8.3. [1][2] It demonstrates 600-fold selectivity for the OX₂R over the orexin 1 receptor (OX₁R). [1][2] This compound is under investigation for its effects on sleep and its potential to block ethanol self-administration, place preference, and reinstatement. [1][3] Accurate solubility data is critical for the preparation of stock solutions and for ensuring reproducible results in in vitro and in vivo studies. This document provides a detailed overview of the solubility of **JNJ-10397049** in Dimethyl Sulfoxide (DMSO) and ethanol, along with a protocol for solubility determination.

Quantitative Solubility Data

The solubility of **JNJ-10397049** in DMSO and ethanol has been reported by various suppliers. The data is summarized in the table below. It is important to note that variations in reported solubility can arise from differences in compound purity, crystalline form, temperature, and the method of measurement.

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Source
DMSO	170	351.11 (Requires sonication)	[1]
30	~62	[4][5]	
-	100	[6]	
100	~206.5	[7]	
Ethanol	30	~62	[4][5]
-	100	[6]	
100	~206.5	[7]	

Molecular Weight of **JNJ-10397049**: 484.18 g/mol [1]

Experimental Protocols

This section outlines a general protocol for determining the solubility of **JNJ-10397049** in a given solvent. This method is based on the principle of creating a supersaturated solution and then quantifying the amount of dissolved solute after reaching equilibrium.

Materials and Equipment

- **JNJ-10397049** (crystalline solid)
- Anhydrous DMSO
- Absolute Ethanol
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Microcentrifuge
- Calibrated pipettes

- HPLC or UV-Vis spectrophotometer
- Analytical balance
- Syringe filters (0.22 μm)

Protocol for Solubility Determination

- Preparation of Supersaturated Solution:
 - Accurately weigh an excess amount of **JNJ-10397049** and add it to a known volume of the desired solvent (DMSO or ethanol) in a sealed vial. Ensure there is undissolved solid remaining.
 - For DMSO, it is recommended to use newly opened, anhydrous solvent as hygroscopic DMSO can significantly impact solubility.[\[1\]](#)
- Equilibration:
 - Tightly seal the vial to prevent solvent evaporation.
 - Place the vial in a shaker or water bath set to a constant temperature (e.g., 25°C) and agitate for a minimum of 24 hours to ensure the solution reaches equilibrium.
- Sample Clarification:
 - After equilibration, centrifuge the vial at high speed (e.g., 10,000 x g) for 10 minutes to pellet the undissolved solid.
 - Carefully collect the supernatant without disturbing the pellet.
 - For further clarification, filter the supernatant through a 0.22 μm syringe filter.
- Quantification:
 - Prepare a series of standard solutions of **JNJ-10397049** of known concentrations in the same solvent.

- Analyze the filtered supernatant and the standard solutions using a suitable analytical method such as HPLC or UV-Vis spectrophotometry to determine the concentration of **JNJ-10397049** in the supernatant. This concentration represents the saturation solubility.

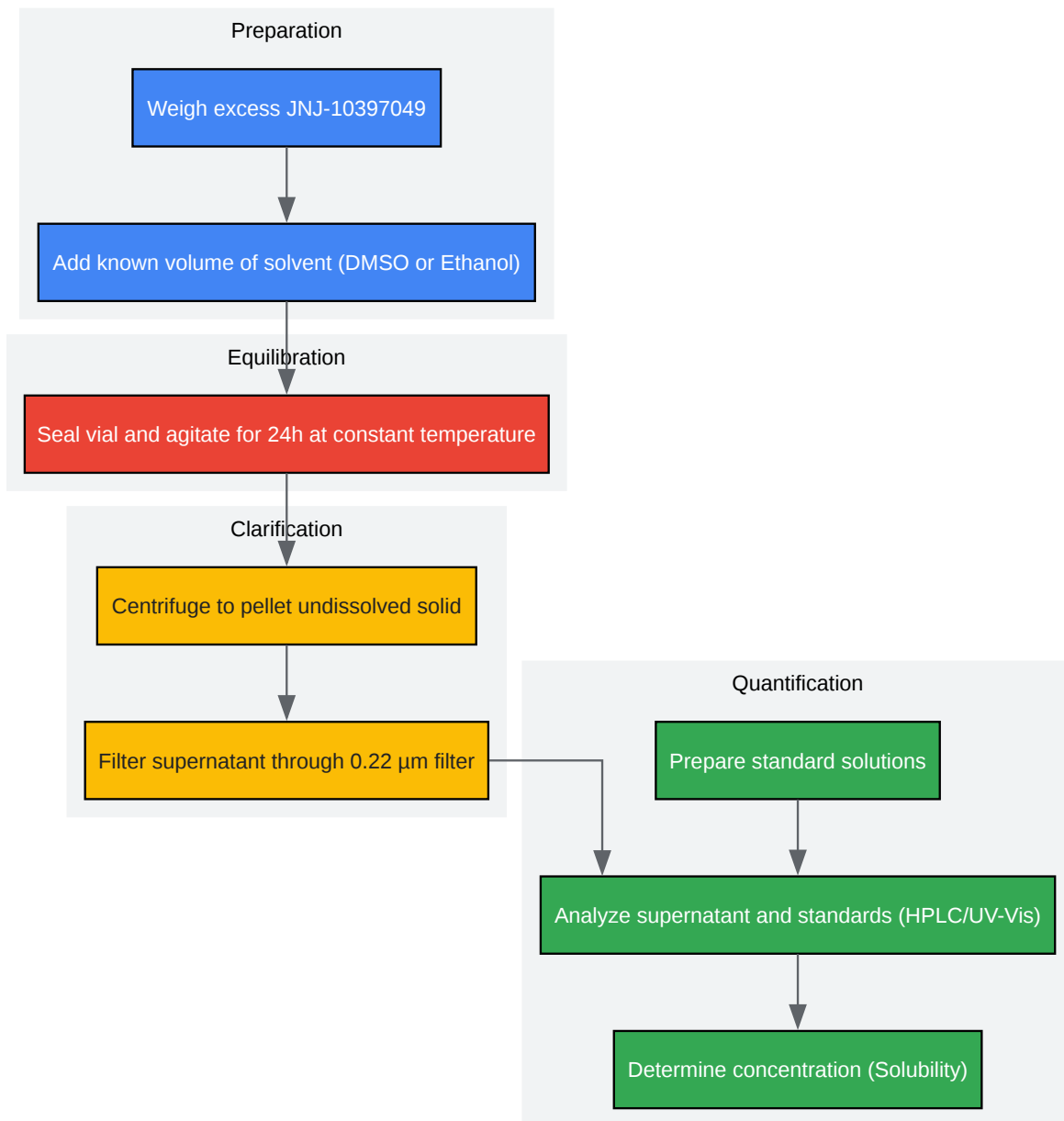
Preparation of Stock Solutions

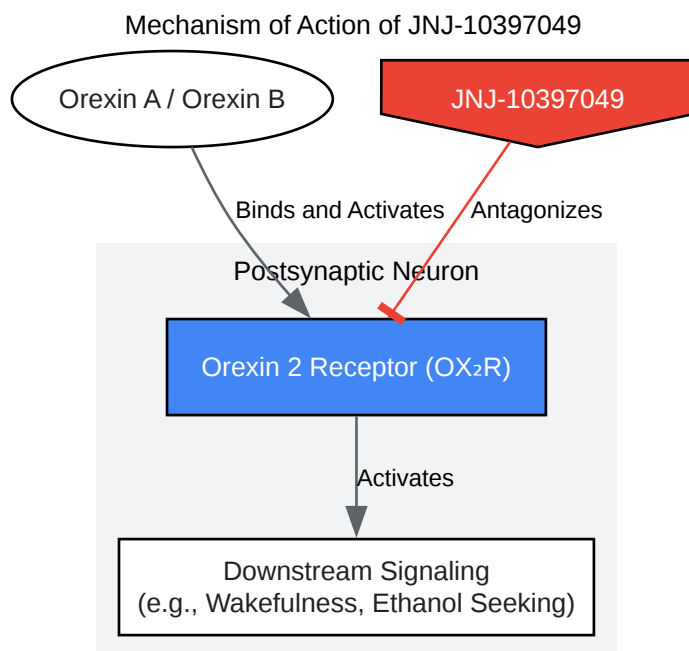
- Based on the desired concentration, weigh the appropriate amount of **JNJ-10397049**.
- Add the solvent (DMSO or ethanol) to the solid.
- Vortex and, if necessary, sonicate the solution to aid dissolution.^[1] For high concentrations in DMSO, sonication may be required.^[1]
- Store stock solutions at -20°C or -80°C for long-term stability.^[1] It is recommended to prepare fresh solutions or use small, pre-packaged sizes as solutions may be unstable.^[2]

Visualizations

Experimental Workflow for Solubility Determination

Workflow for Determining JNJ-10397049 Solubility





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. The Dual Orexin/Hypocretin Receptor Antagonist, Almorexant, in the Ventral Tegmental Area Attenuates Ethanol Self-Administration | PLOS One [journals.plos.org]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. rndsystems.com [rndsystems.com]
- 7. JNJ 10397049 | OX2 Receptors | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Application Note and Protocol: JNJ-10397049 Solubility in DMSO and Ethanol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1672992#nj-10397049-solubility-in-dmso-and-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com